

Personal protective equipment for handling L-152804

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Compound of Interest

Compound Name: L-152804

Cat. No.: B1673691

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Essential Safety and Handling Guide for L-152804

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of L-152804, a selective neuropeptide Y Y5 receptor antagonist.

This document provides immediate, essential safety protocols and logistical plans for the laboratory use of L-152804. Adherence to these guidelines is critical to ensure personal safety and environmental protection.

Hazard Identification and Classification

L-152804 is classified as a hazardous substance. Below is a summary of its hazard classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling L-152804 to minimize exposure and ensure safety.

Protection Type	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory.
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves prior to use and dispose of them properly after handling the substance.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing should be worn to prevent skin contact.
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.

Safe Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of L-152804 and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin, eyes, and clothing.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is between 2°C and 8°C.
- Keep away from direct sunlight and sources of ignition.

First Aid Measures

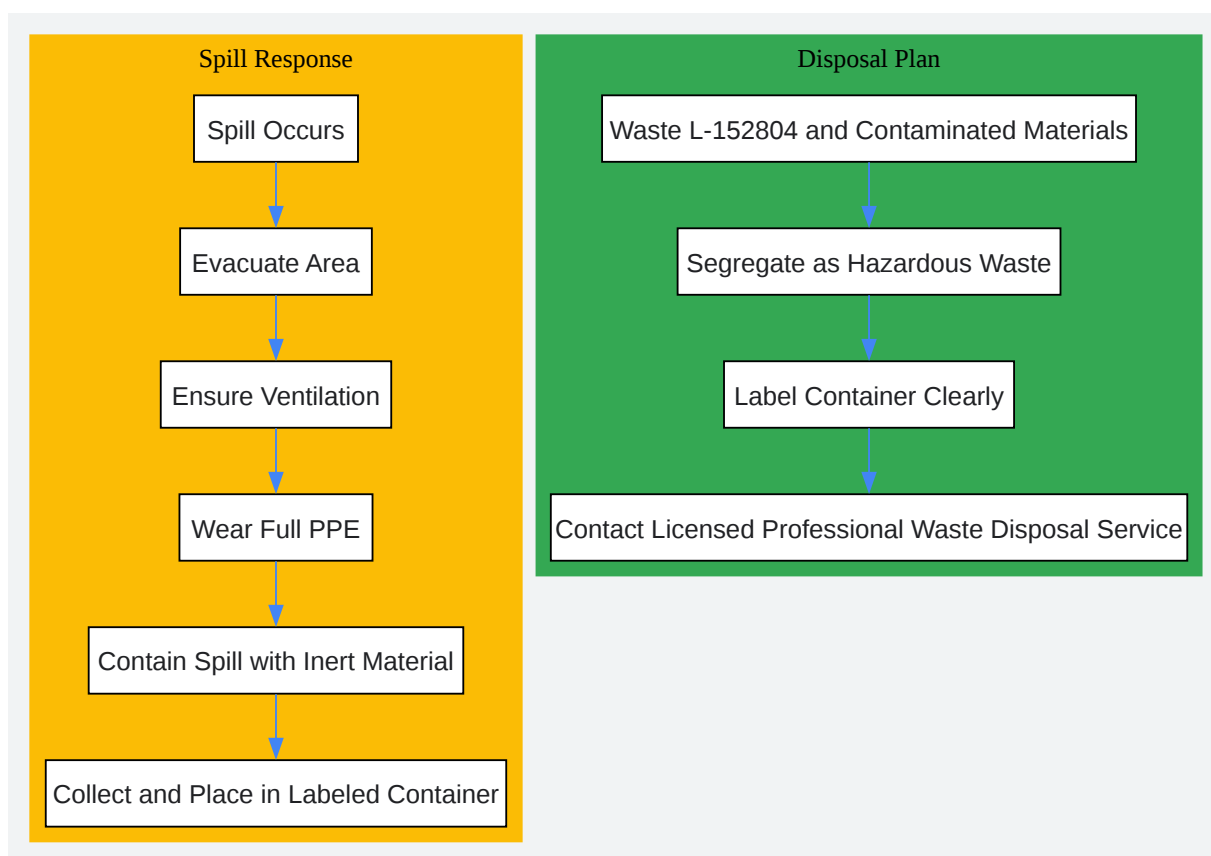
In the event of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

In case of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment. Absorb the spill with an inert material and place it in a suitable container for disposal.

The disposal of L-152804 and its contaminated materials must be handled as hazardous waste.



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Caption: Logical workflow for the safe handling of spills and the disposal of L-152804.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₃ H ₂₆ O ₄
Molecular Weight	366.45 g/mol
Appearance	White to beige powder
Purity	≥98% (HPLC)
Solubility	DMSO: 5 mg/mL (warmed)

Toxicological Information

While specific quantitative toxicological data such as LD50 values are not readily available, the hazard classification indicates that L-152804 is toxic if swallowed. The toxicological properties have not been fully investigated, and it should be handled with the utmost care, assuming high toxicity.

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